3-Chloro-4,5-dinitrobenzoic acid safety data sheet (SDS) information

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Compound of Interest

Compound Name:	*3-Chloro-4,5-dinitrobenzoic acid*
CAS No.:	*609-75-6*
Cat. No.:	*B15493375*

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Technical Safety Guide: 3-Chloro-4,5-dinitrobenzoic Acid

CAS: 609-75-6 | Molecular Formula: $C_7H_3ClN_2O_6$

Executive Summary & Critical Distinction

Target Audience: Medicinal Chemists, Process Safety Engineers, and Drug Discovery Specialists.

Critical Notice: This compound is a structural isomer of the more common 4-Chloro-3,5-dinitrobenzoic acid (CAS 118-97-8). While they share similar physicochemical hazards, their reactivity profiles differ significantly due to the substitution pattern.

- Common Isomer (CAS 118-97-8): Chlorine is activated by two ortho nitro groups (highly reactive toward nucleophiles).
- Subject Isomer (CAS 609-75-6): The chlorine is in the meta position relative to the carboxyl group, and the nitro groups are vicinal (positions 4 and 5). This creates a "mobile nitro"

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moiety, making the 4-nitro group highly susceptible to displacement, rather than the chlorine.

This guide treats the compound as a high-energy polynitro aromatic requiring specialized handling protocols.

Chemical Identity & Physicochemical Profile[1][2][3]

Property	Specification
CAS Number	609-75-6
IUPAC Name	3-Chloro-4,5-dinitrobenzoic acid
Molecular Weight	246.56 g/mol
Appearance	Yellow crystalline solid (Typical of nitrobenzoic acids)
Melting Point	Predicted: 160–165 °C (Note: Verify experimentally; isomers often have similar ranges)
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Sparingly soluble in water.
Acidity (pKa)	Predicted: ~1.5 – 2.0 (Stronger than benzoic acid due to electron-withdrawing -NO_2/-Cl)

Hazard Identification (GHS Classification)

Rationale based on Structure-Activity Relationship (SAR) of polynitrobenzoic acids.

Core Hazards

- Explosive/Self-Reactive (Warning): Contains two nitro groups on a benzene ring. While the carboxylic acid moiety provides some stabilization via hydrogen bonding, dry polynitro compounds are shock-sensitive.
- Skin & Eye Corrosion/Irritation (Danger): Strong acid functionality combined with lipophilic chloro-nitro groups allows rapid dermal penetration and tissue damage.

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- Specific Target Organ Toxicity (STOT-SE 3): Respiratory irritant.

GHS Label Elements

- Signal Word:DANGER
- Hazard Statements:
  - H228: Flammable solid (High risk of rapid decomposition).
  - H302+H312+H332: Harmful if swallowed, in contact with skin, or inhaled.
  - H314: Causes severe skin burns and eye damage (due to high acidity).
  - H317: May cause an allergic skin reaction (Sensitizer).

Safety & Handling Protocols (SOP)

A. Personal Protective Equipment (PPE) Matrix

- Respiratory: NIOSH-approved N95 (minimum) or P100 HEPA respirator. Use a full-face respirator if dust generation is likely.
- Dermal: Double-gloving recommended.
  - Inner Layer: Nitrile (0.11 mm).
  - Outer Layer: Butyl Rubber or Viton (for prolonged handling).
- Body: Tyvek® lab coat or chemical-resistant apron.

B. Storage & Stability

- Temperature: Store at 2–8 °C (Refrigerated).
- Atmosphere: Store under inert gas (Argon/Nitrogen) to prevent moisture absorption, which can alter reactivity or promote hydrolysis.
- Incompatibilities:

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- Strong Bases: Formation of salts may increase shock sensitivity.
- Reducing Agents: Reaction with nitro groups is highly exothermic (runaway risk).
- Heavy Metals: Avoid contact with metal spatulas (potential for metal-nitro complex formation).

C. Emergency Response

- Fire: Do NOT use a solid water stream (may scatter dust). Use water spray, dry chemical, or CO_2.
- Spill: Wet the spill with water/ethanol mist to suppress dust. Absorb with inert material (vermiculite). Do not use combustible materials like sawdust.

Technical Application: Reactivity & Synthesis

The "Mobile Nitro" Effect

In **3-Chloro-4,5-dinitrobenzoic acid**, the nitro group at position 4 is sterically crowded (sandwiched between Cl at C3 and NO_2 at C5) and electronically destabilized.

- Nucleophilic Aromatic Substitution (S_NAr): Unlike the 4-chloro isomer where the chlorine is the leaving group, in this isomer, the 4-nitro group is the primary leaving group.
- Mechanism: The vicinal nitro group (at C5) and the ortho-chlorine (at C3) activate the C4 position. Attack by amines or thiols will displace the NO_2 at C4.

Recommended Workflow: Safe Handling Decision Tree

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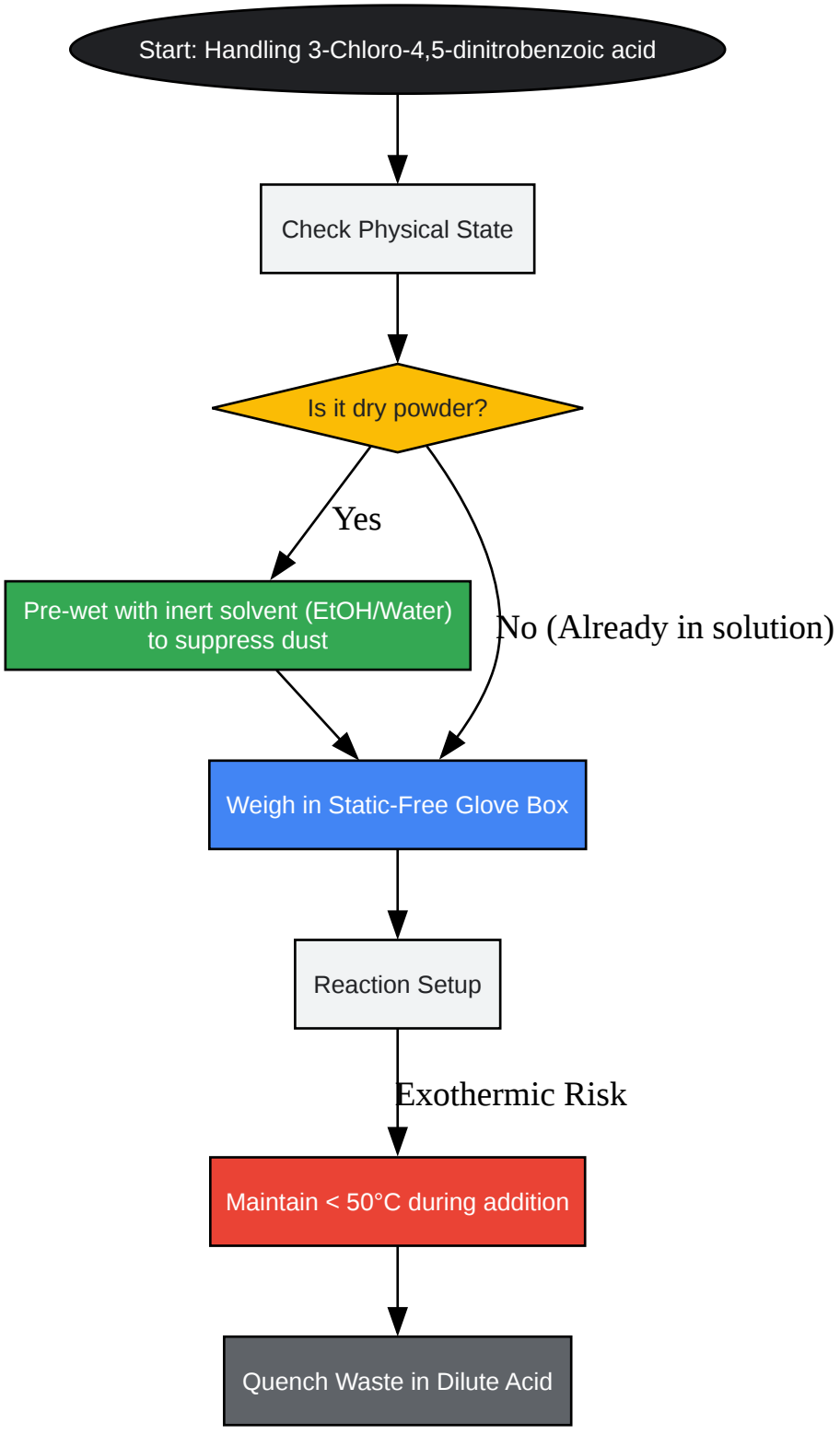

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Caption: Decision tree for minimizing dust explosion and exposure risks during bench-scale handling.

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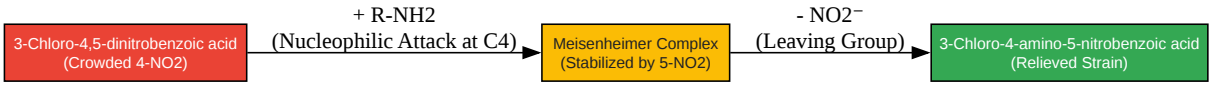
Experimental Protocol: S_NAr Displacement (Theoretical)

Context: Synthesizing a benzimidazole precursor.

- Preparation: Dissolve 1.0 eq of **3-Chloro-4,5-dinitrobenzoic acid** in anhydrous DMF.
- Nucleophile Addition: Cool to 0 °C. Add 1.1 eq of primary amine ($R-NH_2$) dropwise.
  - Note: The reaction is expected to be faster than with the 4-chloro isomer due to the relief of steric strain upon displacing the 4-nitro group.
- Monitoring: Monitor by TLC/LC-MS for the loss of the starting material (m/z 245 negative mode).
- Workup: Pour into ice water. The product (3-chloro-4-amino-5-nitrobenzoic acid derivative) should precipitate.

Reaction Pathway Visualization



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Caption: Predicted S_NAr pathway showing the displacement of the labile 4-nitro group by an amine.

References

- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 8377 (Isomer Analog: 4-Chloro-3,5-dinitrobenzoic acid). Retrieved from [Link]
  - Note: Used for comparative physicochemical property estim
- Occupational Safety and Health Administration (OSHA).Hazard Communication Standard: Safety Data Sheets. Retrieved from [Link]

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- European Chemicals Agency (ECHA).C&L Inventory: Nitrobenzoic acid derivatives. Retrieved from [Link]

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